

The Enigmatic History of Myrtecaine: A Technical Review of a Topical Anesthetic

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

Myrtecaine, also known by its chemical name 2-[2-(6,6-Dimethyl-2-bicyclo[3.1.1]hept-2-enyl)ethoxy]-N,N-diethylethanamine and the synonym Nopoxamine, is a local anesthetic agent. [1] It is most recognized for its application in topical formulations, frequently in combination with diethylamine salicylate, to alleviate musculoskeletal pain, inflammation, and discomfort associated with strains, sprains, and joint pain.[1][2][3] This technical guide delves into the historical development, mechanism of action, and known properties of Myrtecaine, while also highlighting the significant gaps in the publicly available scientific literature regarding its origins and detailed pharmacological profile.

Historical Development: An Uncharted Past

Despite its documented use, the historical development of **Myrtecaine** as a local anesthetic is not well-documented in readily accessible scientific literature. Extensive searches for its initial synthesis, the researchers or institutions responsible for its discovery, and the timeline of its development have yielded no specific results. The compound is referenced in older European medical literature, suggesting its use in clinical practice, particularly in combination products like Algesal, dating back to at least the 1970s. However, primary research articles detailing its preclinical and clinical development are scarce, indicating that much of the foundational research may not be indexed in modern scientific databases or may have been published in languages other than English.



Physicochemical Properties

While historical data is lacking, the fundamental physicochemical properties of **Myrtecaine** have been characterized. This information is crucial for formulation development and understanding its behavior as a pharmaceutical agent.

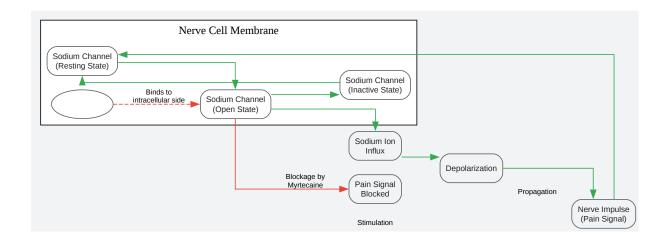
Property	Value
Chemical Formula	C17H31NO
Molecular Weight	265.44 g/mol
Appearance	White crystalline powder
CAS Number	7712-50-7
Boiling Point	335.6°C at 760 mmHg
Flash Point	99.1°C
Density	0.93 g/cm ³
LogP	3.72730

(Data sourced from various chemical databases)

Mechanism of Action Local Anesthetic Effect

The primary mechanism of action for **Myrtecaine** as a local anesthetic is consistent with that of other agents in its class. It functions by blocking voltage-gated sodium channels on the intracellular side of the nerve membrane.[2] This action prevents the influx of sodium ions that is necessary for the depolarization of the nerve membrane and the propagation of action potentials. By inhibiting this process, **Myrtecaine** effectively blocks the transmission of pain signals from the periphery to the central nervous system, resulting in a localized anesthetic or numbing effect.[2]





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Mechanism of local anesthetic action of **Myrtecaine**.

Muscle Relaxant Properties

Myrtecaine is also reported to possess muscle-relaxant properties, which contributes to its effectiveness in treating musculoskeletal conditions.[1] The precise mechanism for this action is not well-elucidated in the available literature. It is plausible that this effect is a secondary consequence of its local anesthetic action on the nerves supplying the muscles or a direct effect on the muscle fibers themselves, though further research is needed to confirm the exact pathway.

Enhancement of Penetration

When used in combination with diethylamine salicylate, **Myrtecaine** is thought to enhance the penetration of the salicylate through the skin.[2] This synergistic effect allows for a more pronounced anti-inflammatory and analgesic action at the site of application.

Quantitative Data and Experimental Protocols: A Notable Void



A comprehensive review of publicly accessible scientific databases reveals a significant lack of quantitative data regarding the efficacy, toxicity, and pharmacokinetics of **Myrtecaine**. Key parameters such as:

- LD50 (Lethal Dose, 50%): No data available.
- Effective Concentration (EC50) for local anesthesia: No data available.
- Duration of Action: Not quantitatively specified in available sources.
- Pharmacokinetic Profile (Absorption, Distribution, Metabolism, Excretion): Not detailed.

Similarly, detailed experimental protocols from the initial studies that would have established the safety and efficacy of **Myrtecaine** are not available. This includes a lack of information on the animal models used, the methodologies for assessing anesthetic and anti-inflammatory effects, and the protocols for toxicological studies.

Conclusion

Myrtecaine is a local anesthetic with a history of use in topical analgesic preparations. Its mechanism of action aligns with the established understanding of sodium channel blockade. However, its historical development, from discovery to clinical use, remains largely obscure. The absence of detailed quantitative data on its potency, toxicity, and pharmacokinetics, as well as the experimental protocols from its initial evaluation, presents a significant gap in the scientific record. For drug development professionals, while the compound has a precedent of clinical use, any new applications or formulations would necessitate a thorough re-evaluation of its pharmacological and toxicological profile based on modern standards, as the historical data required for a comprehensive understanding is not currently available in the public domain. Future research into historical archives or non-digitized publications may yet shed more light on the origins and early development of this enigmatic local anesthetic.

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- To cite this document: BenchChem. [The Enigmatic History of Myrtecaine: A Technical Review of a Topical Anesthetic]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1216821#historical-development-of-myrtecaine-as-a-local-anesthetic]

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